

Essential Safety and Disposal Guide for 3-Methoxy-4-nitrophenol

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Compound of Interest

Compound Name: 3-Methoxy-4-nitrophenol

Cat. No.: B113588

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety information and detailed procedures for the proper disposal of **3-Methoxy-4-nitrophenol**, ensuring laboratory safety and regulatory compliance.

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Methoxy-4-nitrophenol**. This information is essential for risk assessment and the implementation of appropriate safety measures.

Property	Value
Molecular Formula	C ₇ H ₇ NO ₄
Molecular Weight	169.13 g/mol [1]
Appearance	Yellow crystalline solid[2]
Purity	95%
Storage Temperature	Room Temperature

Toxicity Data:

Specific LD50 and LC50 values for **3-Methoxy-4-nitrophenol** are not readily available. However, for the structurally similar compound 3-Methyl-4-nitrophenol, the oral LD50 in rats is reported as 1200 mg/kg.[3] This information should be used for initial risk assessment, recognizing that the toxicity of **3-Methoxy-4-nitrophenol** may differ.

Hazard Identification and Safety Precautions

3-Methoxy-4-nitrophenol is classified as a hazardous substance. Adherence to the following safety precautions is mandatory to minimize exposure and ensure a safe working environment.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, use a NIOSH-approved respirator with an organic vapor cartridge and a particulate filter.

Chemical Incompatibilities: To prevent hazardous reactions, avoid contact with:

- Strong Oxidizing Agents: May cause a violent reaction.
- Strong Bases: Can lead to decomposition or other hazardous reactions.

Experimental Protocols: Disposal Procedures

The recommended method for the disposal of **3-Methoxy-4-nitrophenol** is incineration by a licensed professional waste disposal service.^{[4][5]} Do not attempt to dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- Containerization:
 - Ensure the waste **3-Methoxy-4-nitrophenol** is stored in its original container or a clearly labeled, compatible, and tightly sealed container.
 - The label should include the chemical name, concentration, and relevant hazard symbols.
- Waste Segregation:
 - Store the container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Waste Collection:
 - Arrange for collection by a licensed hazardous waste disposal company. Provide them with a copy of the Safety Data Sheet (SDS).

Spill Response:

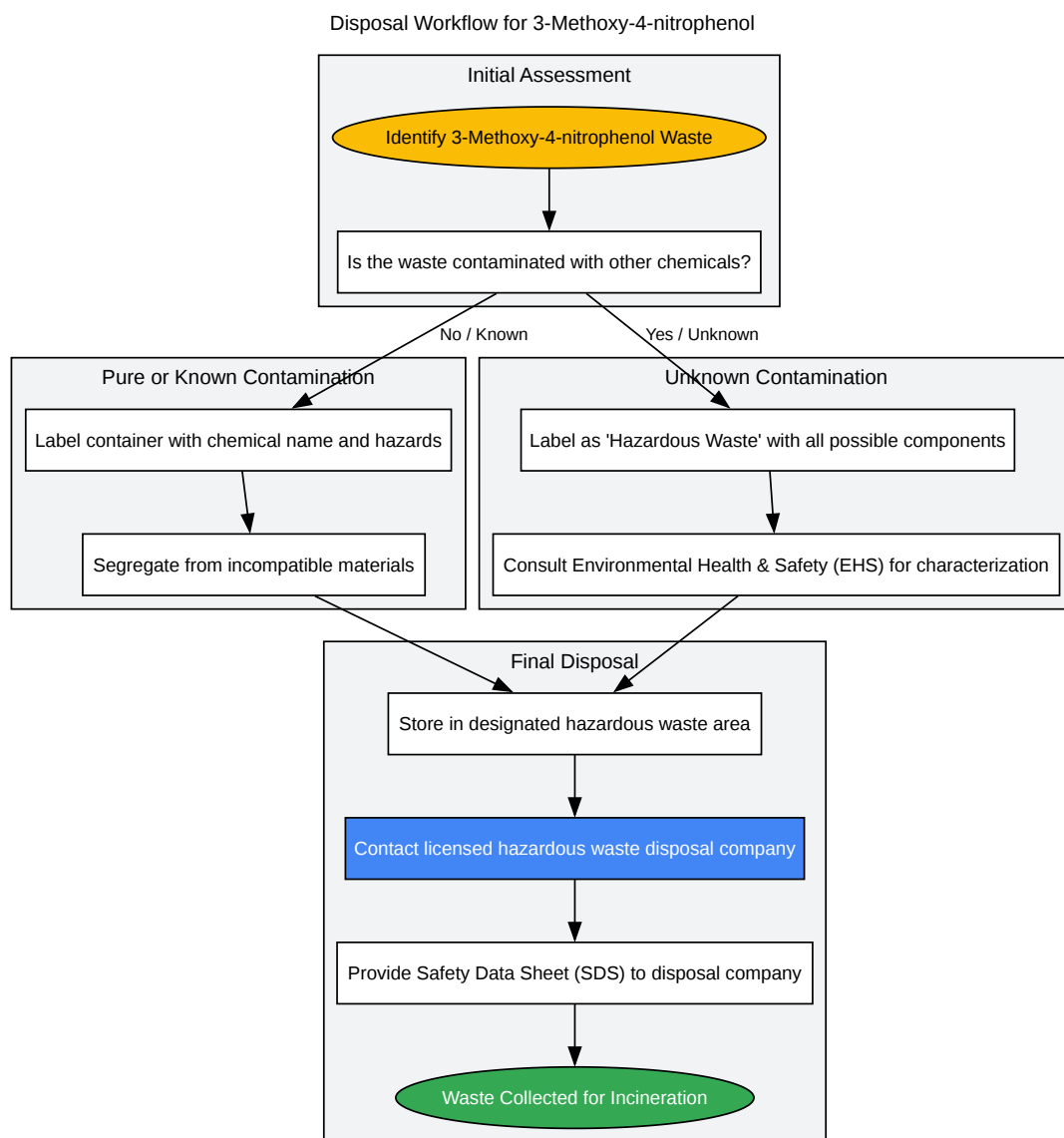
In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the spill area.
- Containment:
 - For solid spills, carefully sweep or scoop the material into a suitable container for disposal, avoiding the generation of dust.

- For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Decontamination:
 - Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.
- Personal Protection: All personnel involved in the cleanup must wear the appropriate PPE.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-Methoxy-4-nitrophenol**.



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Caption: Disposal Workflow for **3-Methoxy-4-nitrophenol**.

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- To cite this document: BenchChem. [Essential Safety and Disposal Guide for 3-Methoxy-4-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113588#3-methoxy-4-nitrophenol-proper-disposal-procedures]

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